

Glycine Sodium Salt: A Comprehensive Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Glycine sodium**

Cat. No.: **B1309317**

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This technical guide provides an in-depth overview of **Glycine Sodium** Salt (CAS Number: 6000-44-8), a compound of significant interest to researchers, scientists, and professionals in drug development. This document outlines its physicochemical properties, details its application in key experimental protocols, and elucidates its role in biological signaling pathways.

Core Physicochemical Properties

Glycine sodium salt, the sodium salt of the non-essential amino acid glycine, is a white to off-white crystalline powder. Its high solubility in water and buffering capacity make it a versatile reagent in various biochemical and pharmaceutical applications.

Property	Value	Citations
CAS Number	6000-44-8	[1]
Molecular Formula	C ₂ H ₄ NNaO ₂	[1] [2]
Molecular Weight	97.05 g/mol	[1] [2]
Solubility in Water	>500 g/L (at 20°C)	[3]
pH	11.1 - 12.0 (10% aqueous solution)	[3]
pKa of Glycine	pKa ₁ = 2.34 (-COOH), pKa ₂ = 9.61 (-NH ₃ ⁺)	[4] [5] [6]

Applications in Experimental Protocols

Glycine sodium salt is a critical component in several standard laboratory protocols, primarily utilized for its buffering capacity and its role in quenching reactions.

Preparation of Alkaline Glycine-NaOH Buffer

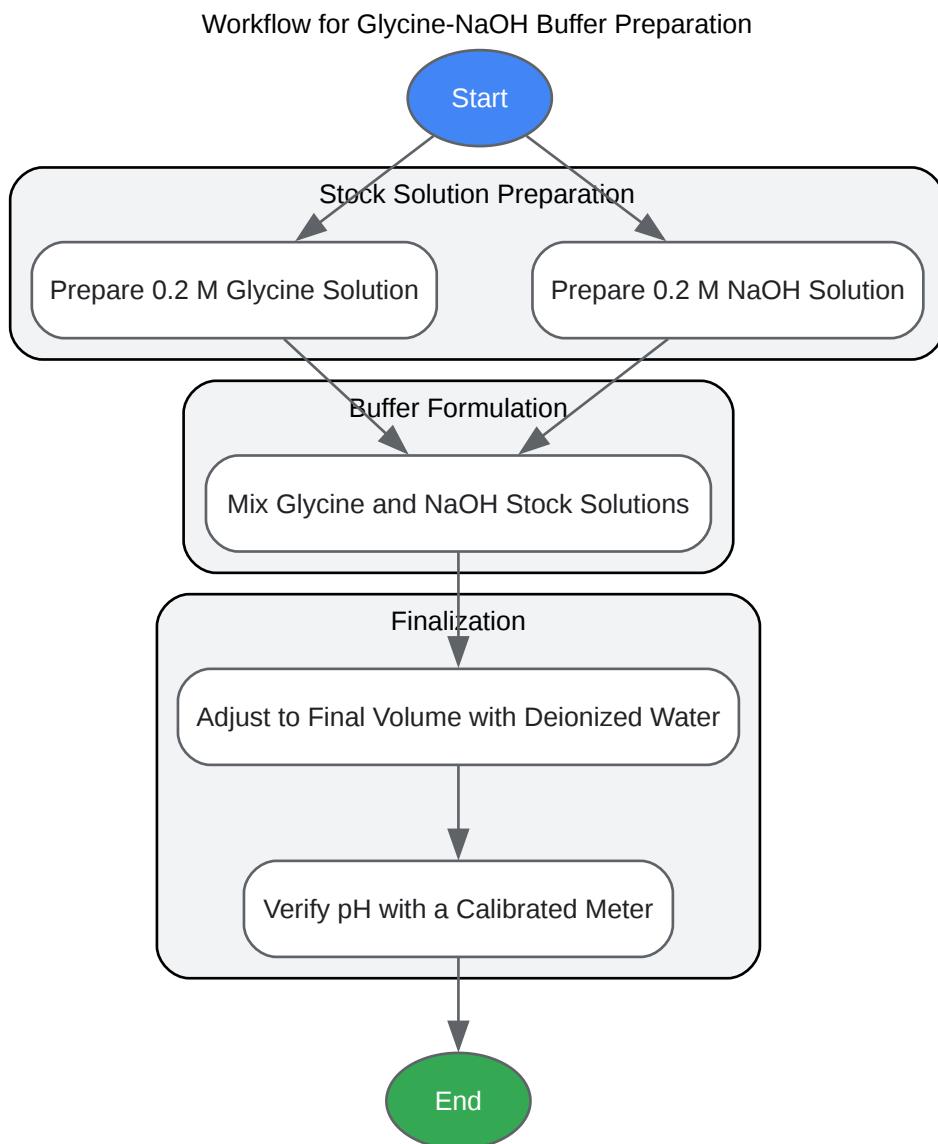
Glycine buffers are commonly used in biochemistry and molecular biology, particularly for electrophoresis and chromatography. An alkaline buffer can be prepared using glycine and sodium hydroxide, which deprotonates the glycine to form **glycine sodium** salt in situ.

Methodology:

- Preparation of Stock Solutions:
 - Prepare a 0.2 M solution of glycine (15.01 g/L in deionized water).
 - Prepare a 0.2 M solution of sodium hydroxide (8.00 g/L in deionized water).
- Buffer Formulation:
 - To achieve a desired pH, mix the stock solutions in the appropriate ratios. For example, to prepare a buffer with a pH of 10.6, mix 25 mL of the 0.2 M glycine stock solution with 22.75 mL of the 0.2 M NaOH stock solution.

- Final Volume Adjustment:
 - Adjust the final volume to 100 mL with deionized water.
- pH Verification:
 - Confirm the final pH of the buffer using a calibrated pH meter and adjust as necessary with small volumes of NaOH or HCl.

Experimental Workflow for Glycine Buffer Preparation



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Caption: Workflow for the preparation of a glycine-NaOH buffer.

Role in Chromatin Immunoprecipitation (ChIP)

In ChIP protocols, glycine is used to quench the formaldehyde cross-linking reaction between proteins and DNA.[\[7\]](#)

Methodology:

- Cross-linking: Cells are treated with formaldehyde to create covalent cross-links between DNA and associated proteins.
- Quenching: A sterile solution of glycine is added to the cell culture medium to a final concentration of 125 mM.[\[7\]](#) The glycine acts as a scavenger for excess formaldehyde, effectively stopping the cross-linking reaction.[\[7\]](#)
- Cell Lysis and Sonication: The cells are then lysed, and the chromatin is sheared into smaller fragments.
- Immunoprecipitation and Analysis: An antibody specific to the protein of interest is used to immunoprecipitate the protein-DNA complexes, which are then analyzed.

Application in Protein Crystallization

Glycine and its salts are often included in screening solutions for protein crystallization. They can act as a precipitant or as a stabilizing agent, influencing the solubility of macromolecules and promoting the formation of well-ordered crystals.[\[8\]](#)[\[9\]](#) The effect of salts like sodium chloride in conjunction with glycine has been shown to stabilize certain polymorphic forms of glycine crystals, which can be relevant for understanding and controlling protein crystallization.[\[10\]](#)[\[11\]](#)

Biological Significance and Signaling Pathways

In a physiological context, **glycine sodium** salt provides the glycinate anion, which is the active form of glycine that functions as a neurotransmitter. Glycine is a primary inhibitory neurotransmitter in the spinal cord and brainstem.[\[12\]](#)

Glycine Receptor (GlyR) Signaling

The principal action of glycine is mediated through its binding to ionotropic glycine receptors (GlyRs).[\[12\]](#)

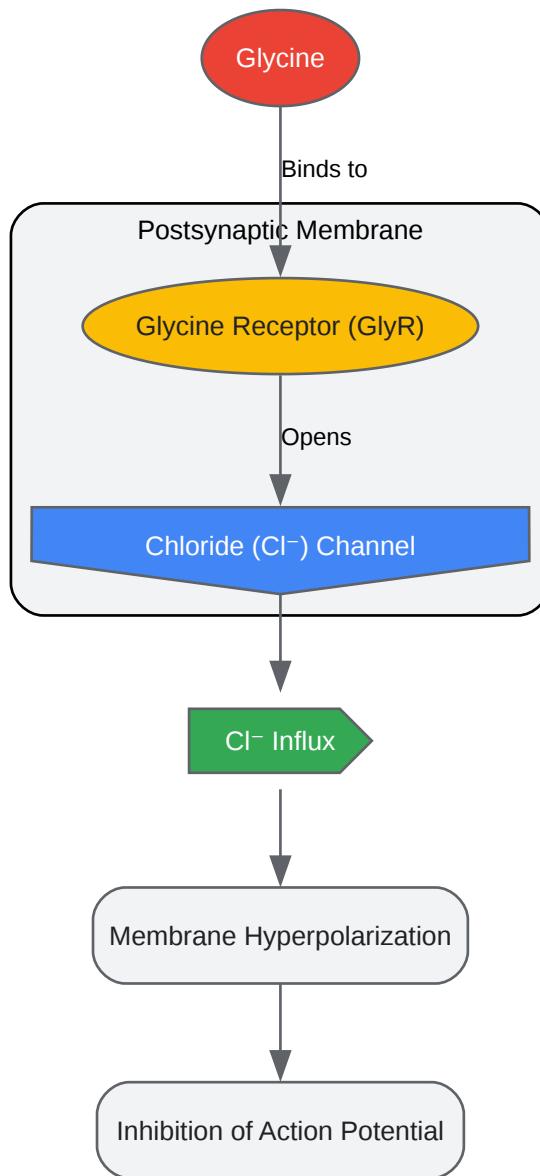
- Ligand Binding: Glycine binds to the extracellular domain of the GlyR.
- Channel Opening: This binding event induces a conformational change in the receptor, opening its intrinsic chloride ion (Cl^-) channel.[\[12\]](#)
- Chloride Influx: In mature neurons, the intracellular Cl^- concentration is low, leading to an influx of Cl^- into the cell upon channel opening.
- Hyperpolarization: The influx of negatively charged chloride ions causes hyperpolarization of the postsynaptic membrane.
- Inhibition of Neuronal Firing: This hyperpolarization increases the threshold for firing an action potential, thus exerting an inhibitory effect on the neuron.

Interestingly, in embryonic neurons, the intracellular chloride concentration is higher, and the activation of GlyRs can lead to chloride efflux and depolarization, resulting in an excitatory effect that is important for neuronal development.[\[13\]](#)

Beyond the nervous system, glycine signaling has been observed in non-neuronal cells such as immune and endothelial cells, where it can modulate proliferation and migration.[\[14\]](#)

Glycine Receptor Signaling Pathway

Glycine Receptor (GlyR) Signaling in a Mature Neuron

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Caption: Glycine binding to its receptor leads to neuronal inhibition.

This technical guide serves as a foundational resource for professionals engaged in research and development. The provided data and protocols are intended to facilitate experimental design and enhance the understanding of **glycine sodium** salt's role in scientific applications.

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- To cite this document: BenchChem. [Glycine Sodium Salt: A Comprehensive Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1309317#glycine-sodium-salt-cas-number-and-molecular-weight>]

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